

Bromofluoromethane reaction optimization parameters

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

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Bromofluoromethane Key Properties & Data

For easy comparison, here are the key quantitative data for **Bromofluoromethane** (CH₂BrF):

Property	Value	Reference / Source
CAS Number	373-52-4	[1] [2]
Molecular Formula	CH ₂ BrF	[1] [2]
Molecular Weight	112.93 g/mol	[1] [3] [2]
Boiling Point	17-18 °C (approx.)	[1] [3] [2]
Density (at 20°C)	1.76 g/cm ³	[3] [2]
Standard Molar Entropy (S [°] _{gas})	276.3 J/(mol·K)	[1]
Heat Capacity (c _p)	49.2 J/(mol·K)	[1]
Enthalpy of Formation (ΔfH [°] at 298.15 K)	-211.9 ± 4.9 kJ/mol	[4]

Key Pharmaceutical Reaction Protocol

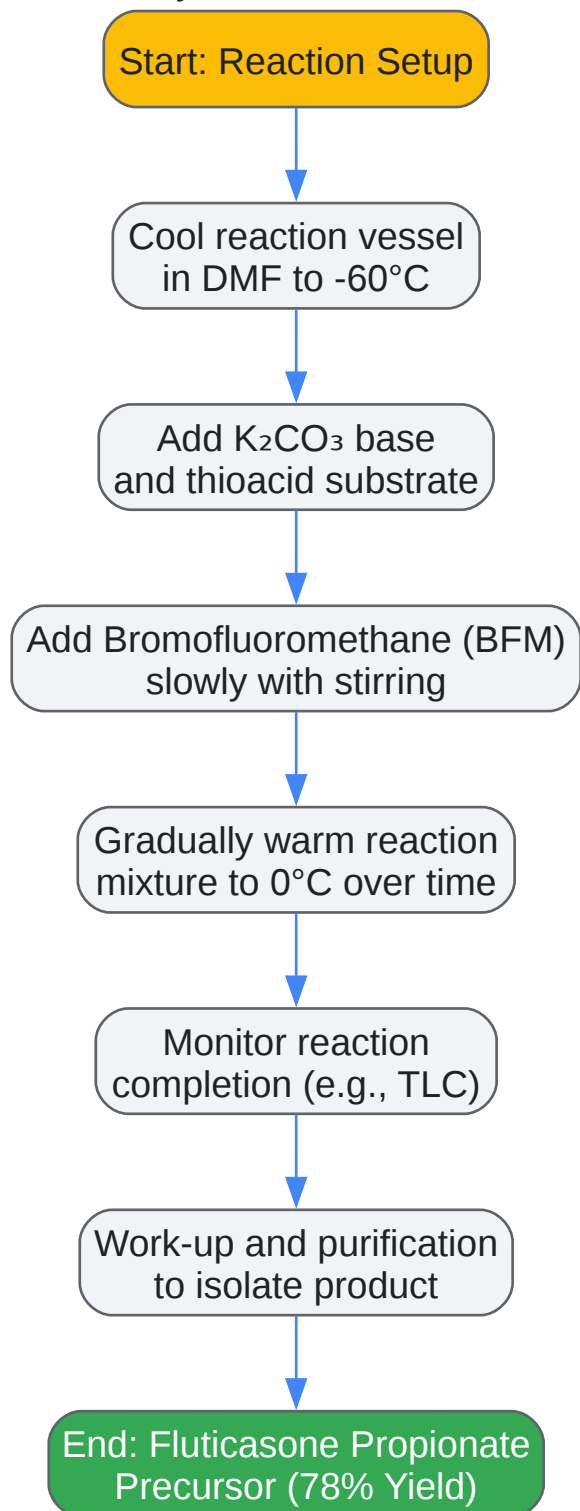
A well-documented commercial use of **Bromofluoromethane** (BFM) is in the late-stage fluoromethylation of a thioacid to produce the Active Pharmaceutical Ingredient (API) for drugs like **fluticasone propionate** (found in Flonase and Advair) [3].

Reaction Goal: Synthesis of Fluticasone Propionate via Fluoromethylation [3].

- **Reactants:** Thioacid intermediate and **Bromofluoromethane**.
- **Reagents/Conditions:**
 - **Base:** Potassium Carbonate (K_2CO_3).
 - **Solvent:** Dimethylformamide (DMF).
 - **Temperature:** $-60^{\circ}C$ to $0^{\circ}C$.
- **Reported Yield:** 78% [3].

The workflow for this specific reaction can be summarized as follows:

Fluoromethylation Reaction Workflow



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Potential FAQs & Troubleshooting Guide

Based on general chemical knowledge and the specific protocol above, here are some potential issues and solutions that could form the basis of your FAQ section.

1. Question: The reaction yield is lower than expected. What are the key parameters to optimize?

- **Answer:** The provided protocol highlights several critical factors [3]:
 - **Temperature Control:** The reaction is sensitive to temperature, commencing at -60°C . Inadequate cooling can lead to side reactions and decomposition of BFM. Ensure your cooling bath is effective and the temperature is closely monitored.
 - **Base and Solvent:** The use of K_2CO_3 in DMF is specific to this transformation. Substituting the base or solvent can significantly alter the reaction outcome and is not recommended.
 - **Addition Rate:** Adding **Bromofluoromethane** too quickly can cause local overheating and increase impurity formation. Ensure slow, controlled addition with efficient stirring.

2. Question: What are the best practices for handling Bromofluoromethane?

- **Answer:** BFM is a highly toxic gas [2]. Safe handling is paramount:
 - **Personal Protective Equipment (PPE):** Always use appropriate gloves, safety glasses, and a lab coat. Operations should be conducted in a well-ventilated fume hood.
 - **Containment:** Since it is a gas with a boiling point around 18°C [1] [2], ensure closed systems and gas-tight syringes are used for transfer to prevent release into the atmosphere.
 - **Storage:** It is typically stored in cylinders or as a solution. Follow all supplier MSDS guidelines and store in a cool, well-ventilated area [3].

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References

1. - Wikipedia Bromofluoromethane [en.wikipedia.org]
2. | 373-52-4 Bromofluoromethane [chemicalbook.com]
3. Bromofluoromethane [media.abcr.com]

4. Enthalpy of Formation Bromofluoromethane [atct.anl.gov]

To cite this document: Smolecule. [Bromofluoromethane reaction optimization parameters].

Smolecule, [2026]. [Online PDF]. Available at:

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